

An In-depth Technical Guide to 4-Methoxy-2-butanone

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Compound of Interest

Compound Name: 2-Butanone, 4-methoxy-

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive review of 4-methoxy-2-butanone, a ketone of interest in organic synthesis. The document details its chemical and physical properties, provides an experimental protocol for its synthesis, and discusses its current known applications, primarily as a chemical intermediate. While direct biological activity and defined signaling pathways for 4-methoxy-2-butanone are not extensively documented in current literature, this guide explores the applications of structurally similar compounds to provide context for its potential utility in pharmaceutical and agrochemical research.

Introduction

4-Methoxy-2-butanone, with the CAS number 6975-85-5, is an organic compound characterized by a ketone functional group and a methoxy ether group. Its structure lends itself to a variety of chemical reactions, making it a versatile intermediate in organic synthesis. This guide aims to consolidate the available technical information on 4-methoxy-2-butanone, with a focus on its chemical properties, synthesis, and potential applications for professionals in drug development and scientific research. A significant portion of the available literature discusses the related compound, 4,4-dimethoxy-2-butanone, which serves as a key intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1]

Chemical and Physical Properties

A summary of the key chemical and physical properties of 4-methoxy-2-butanone is presented in the tables below. This data has been compiled from various chemical databases and literature sources.

Table 1: General and Physical Properties of 4-Methoxy-2-butanone

Property	Value	Source(s)
Molecular Formula	C ₅ H ₁₀ O ₂	[2][3]
Molar Mass	102.13 g/mol	[2]
Appearance	Colorless liquid	[4]
Density	0.891 g/cm ³	[4]
Boiling Point	122-123 °C at 760 mmHg	[4]
Melting Point	Approximately -86 °C	[4]
Flash Point	25.5 °C	[4]
Solubility	Soluble in many common organic solvents (e.g., ethanol, ether, ketone)	[4]

Table 2: Spectroscopic and Computational Data for 4-Methoxy-2-butanone

Property	Value	Source(s)
NMR Spectroscopy		
¹ H NMR	Data available in CDCl ₃	[3]
¹³ C NMR	Data available in CDCl ₃	[3]
Mass Spectrometry		
Monoisotopic Mass	102.068079557 Da	[2]
Computational Data		
XLogP3-AA	-0.3	[2]
Topological Polar Surface Area	26.3 Å ²	[2]
Rotatable Bond Count	3	[3]
Hydrogen Bond Acceptor Count	2	[3]

Experimental Protocols

Synthesis of 4-Methoxy-2-butanone

One documented method for the synthesis of 4-methoxy-2-butanone involves the reaction of 1-butanol with acetic anhydride in the presence of a hydrofluoric acid catalyst.[4]

Materials:

- 1-Butanol
- Acetic anhydride
- Ether (solvent)
- Hydrofluoric acid (catalyst)
- Water (for washing)

Procedure:

- Dissolve 1-butanol and acetic anhydride in ether to create the reaction mixture.
- Carefully add the hydrofluoric acid catalyst to the reaction mixture.
- Cool the reaction mixture to the appropriate temperature and allow the reaction to proceed.
- Upon completion of the reaction, wash the product with water.
- Purify the crude product by distillation to obtain 4-methoxy-2-butanone.[\[4\]](#)

Note: This is a generalized procedure. Researchers should consult specific literature for detailed reaction conditions, stoichiometry, and safety precautions, particularly when handling hydrofluoric acid.

A related and well-documented synthesis is that of 4,4-dimethoxy-2-butanone, which is a key intermediate in several industrial processes.[\[1\]](#)[\[5\]](#) This synthesis involves the Claisen ester condensation of acetone and methyl formate to produce sodium enolate of butenone, followed by an aldehyde condensation reaction with methanol in the presence of a strong acid.[\[1\]](#)

Materials:

- Acetone
- Methyl formate (or ethyl formate)[\[5\]](#)
- Sodium methoxide (or metallic sodium in methanol)[\[1\]](#)
- Methanol (solvent)
- Concentrated sulfuric acid[\[5\]](#)
- Chloroform (for extraction)
- Sodium sulfate (for drying)

Procedure for 4,4-dimethoxy-2-butanone Synthesis:

- Prepare a solution of sodium methoxide in methanol.
- React acetone and methyl formate via Claisen ester condensation to form the sodium enolate of butenone.^[1]
- In a separate flask, prepare a solution of concentrated sulfuric acid in methanol.
- Slowly add the sodium enolate solution to the acidic methanol solution to facilitate the aldehyde condensation.^[5]
- After the reaction is complete, neutralize the mixture.
- Extract the crude product with a suitable solvent such as chloroform.
- Dry the organic layer over sodium sulfate.
- Purify the product by distillation under reduced pressure.^[5]

Biological Activity and Signaling Pathways

There is a notable lack of specific data in the public domain regarding the biological activity, mechanism of action, and any associated signaling pathways for 4-methoxy-2-butanone.

However, its structural analog, 4,4-dimethoxy-2-butanone, is a significant intermediate in the synthesis of the non-nucleoside reverse transcriptase inhibitor Nevirapine, an important anti-HIV drug.^{[1][6]} This highlights the utility of the butanone backbone in the development of biologically active molecules.

The synthesis of Nevirapine from 4,4-dimethoxy-2-butanone involves a multi-step process to construct the final heterocyclic drug molecule.



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Role of 4,4-dimethoxy-2-butanone in Nevirapine Synthesis.

Additionally, 4,4-dimethoxy-2-butanone is an intermediate in the synthesis of certain herbicides, specifically 5-Methyl-N-aryl-1,2,4-triazol-2-ylsulfonamide.[1]



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Use of 4,4-dimethoxy-2-butanone in Herbicide Synthesis.

The biological activities of other structurally related compounds, such as 4-(p-hydroxyphenyl)-2-butanone (Raspberry Ketone), have been studied, but these findings cannot be directly extrapolated to 4-methoxy-2-butanone.

Applications in Research and Development

The primary application of 4-methoxy-2-butanone is as a chemical intermediate and solvent in organic synthesis.[4] Its functional groups allow for a range of chemical transformations, making it a potentially valuable building block for the synthesis of more complex molecules. Given the role of the closely related 4,4-dimethoxy-2-butanone in the pharmaceutical and agrochemical industries, 4-methoxy-2-butanone may hold potential for similar applications.

Conclusion

4-Methoxy-2-butanone is a simple ketone with well-defined chemical and physical properties. While its direct biological effects are not well-documented, its utility as a synthetic intermediate is evident. The established role of the related compound, 4,4-dimethoxy-2-butanone, in the synthesis of the HIV medication Nevirapine and certain herbicides suggests that the butanone scaffold is of significant interest in applied chemistry. Further research is required to elucidate any intrinsic biological activities of 4-methoxy-2-butanone and to explore its full potential as a building block in the development of novel therapeutic agents and other functional molecules. This guide serves as a foundational resource for researchers and professionals, summarizing the current state of knowledge and highlighting areas for future investigation.

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